

Chapter 1: The Supplier Landscape: From Boutique Labs to Bulk Manufacturers

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Compound of Interest

Compound Name: 3-Hydroxy-5-methylbenzaldehyde

Cat. No.: B1590290

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Sourcing **3-Hydroxy-5-methylbenzaldehyde** requires a clear understanding of the different tiers of suppliers available. The choice of supplier often depends on the scale of research, purity requirements, and the need for regulatory documentation.

1.1. Categories of Suppliers

- **Global Chemical Catalogs:** Large distributors like Sigma-Aldrich (Merck), Thermo Fisher Scientific (Alfa Aesar), and VWR are often the first port of call for research quantities. They offer convenience, a broad range of products, and well-documented materials, though typically at a premium price.
- **Fine Chemical Specialists:** Companies such as TCI America, Key Organics, and SynQuest Laboratories specialize in manufacturing and supplying complex organic molecules for research and development.^{[1][2]} They often provide detailed analytical data and can be a source for less common intermediates.
- **Manufacturing and Bulk Suppliers:** For process development and larger-scale needs, manufacturers and suppliers listed on platforms like ECHEMI and ChemicalBook can be valuable.^{[3][4][5]} These platforms connect buyers with producers, often based in China and India, offering cost advantages for bulk quantities.^{[4][5]} Companies like HANGZHOU LEAP CHEM CO., LTD. position themselves as suppliers for both R&D and bulk manufacturing.^[3]
- **Custom Synthesis Houses:** For specific purity grades, isotopic labeling, or related derivatives not commercially available, contract research organizations (CROs) and custom synthesis

companies like BOC Sciences are the appropriate choice.^[6]

1.2. Critical Criteria for Supplier Evaluation

Choosing a supplier should be a systematic process based on the following criteria:

- **Purity Specification:** Suppliers typically offer grades from >95% to >99%. For sensitive applications like drug discovery, the highest available purity is recommended to avoid confounding results from impurities. Sigma-Aldrich, for instance, offers a purity of 98%.
- **Documentation and Transparency:** A reputable supplier must provide a comprehensive Certificate of Analysis (CoA) with each batch. The CoA should detail the specific analytical tests performed (e.g., NMR, HPLC, Mass Spec), the results, and the purity determination method. A Safety Data Sheet (SDS) is also mandatory for outlining handling and safety protocols.^{[2][7][8]}
- **Lot-to-Lot Consistency:** For long-term projects, consistency between batches is crucial. Inquire about the supplier's quality management system (e.g., ISO 9001 certification) and their ability to provide data demonstrating batch consistency.
- **Technical Support:** The availability of knowledgeable technical support can be invaluable for troubleshooting and obtaining further information about the product's properties or stability.

Supplier Category	Representative Companies	Best For	Key Considerations
Global Catalogs	Sigma-Aldrich, Thermo Fisher Scientific	Small-scale research, quick delivery	Higher cost, standard purity grades
Fine Chemical Specialists	Key Organics, TCI America	R&D, specific intermediates	May have longer lead times for non-stock items
Bulk Marketplaces	ECHEMI, ChemicalBook	Process scale-up, cost savings	Requires thorough vetting of individual manufacturers
Custom Synthesis	BOC Sciences	Novel derivatives, high-spec materials	Highest cost, project-based timeline

Chapter 2: Chemical Profile and Critical Quality Attributes

A deep understanding of the molecule's properties is essential for its effective use and quality assessment.

2.1. Core Chemical Identity

- IUPAC Name: **3-hydroxy-5-methylbenzaldehyde**[\[9\]](#)
- CAS Number: 60549-26-0[\[1\]](#)[\[9\]](#)
- Molecular Formula: C₈H₈O₂[\[1\]](#)[\[9\]](#)
- Molecular Weight: 136.15 g/mol [\[9\]](#)
- Synonyms: 3-isovanillin (less common), 5-Methyl-3-hydroxybenzaldehyde

2.2. Physicochemical Properties

These properties are fundamental indicators of sample identity and purity.

Property	Value	Source
Appearance	White to light yellow solid	[10]
Melting Point	107-108 °C	[10]
Boiling Point	259.2 ± 20.0 °C (Predicted)	[10]
pKa	9.35 ± 0.10 (Predicted)	[10][11]
Storage Temperature	Room Temperature or 2-8°C under inert gas	[10]

A significant deviation from the reported melting point is a strong indicator of impurities or the presence of an incorrect isomer.

Chapter 3: Synthesis Routes and Potential Impurities

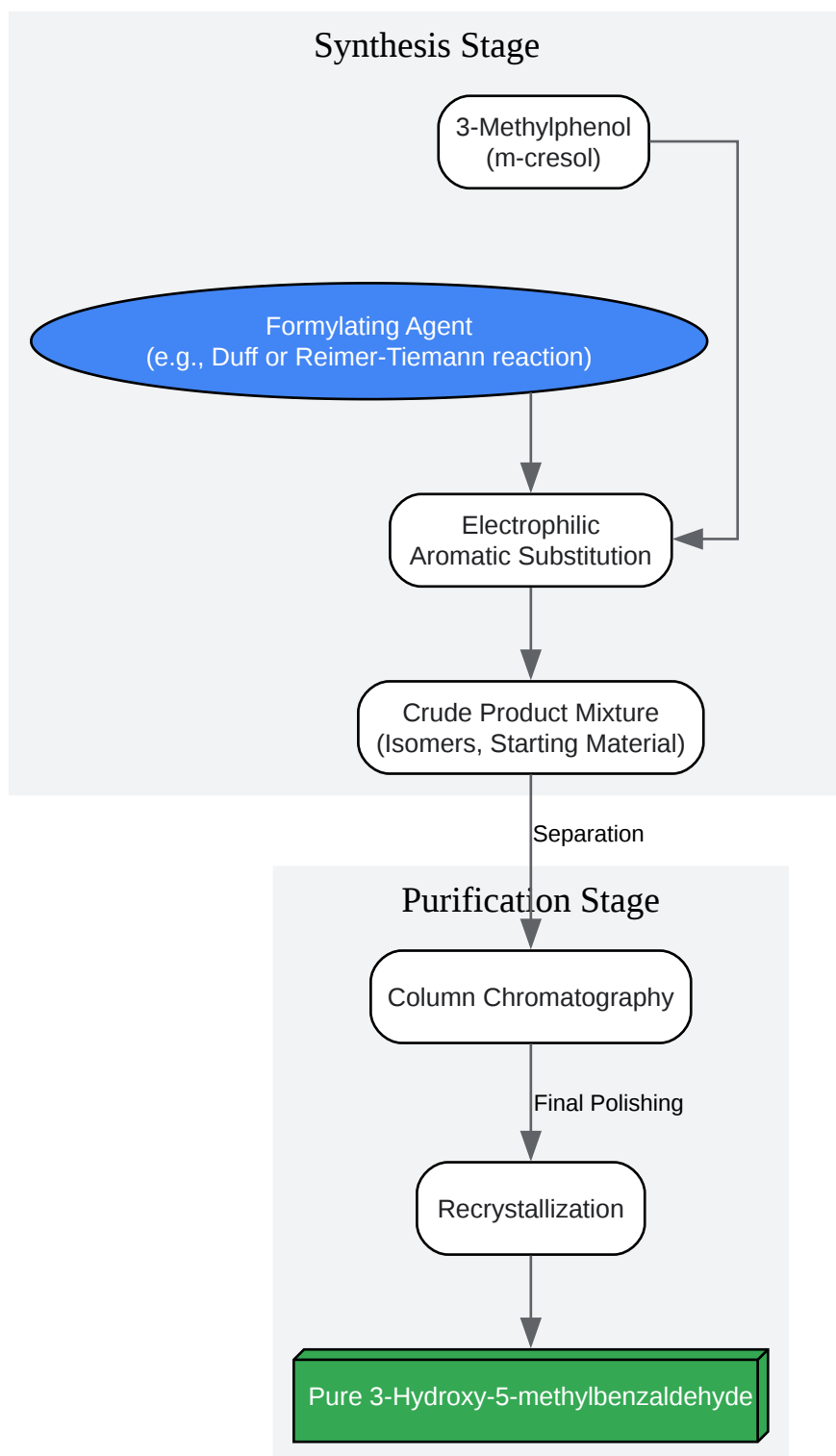
The manufacturing process directly impacts the impurity profile of the final product. While specific proprietary synthesis routes are often undisclosed, common organic chemistry principles can predict likely contaminants. A plausible route involves the formylation of 3-methylphenol (m-cresol).

Potential impurities could include:

- Unreacted Starting Materials: Residual m-cresol.
- Isomeric Byproducts: Formylation at other positions on the aromatic ring, leading to isomers like 4-hydroxy-2-methylbenzaldehyde or 2-hydroxy-4-methylbenzaldehyde.
- Over-oxidation Products: Conversion of the aldehyde to a carboxylic acid (3-hydroxy-5-methylbenzoic acid).
- Residual Solvents and Reagents: Traces of solvents or chemicals used during synthesis and purification.

A supplier's CoA should ideally provide information on the levels of such impurities.

Synthesis and Purification Workflow



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Caption: Generalized workflow for the synthesis and purification of **3-Hydroxy-5-methylbenzaldehyde**.

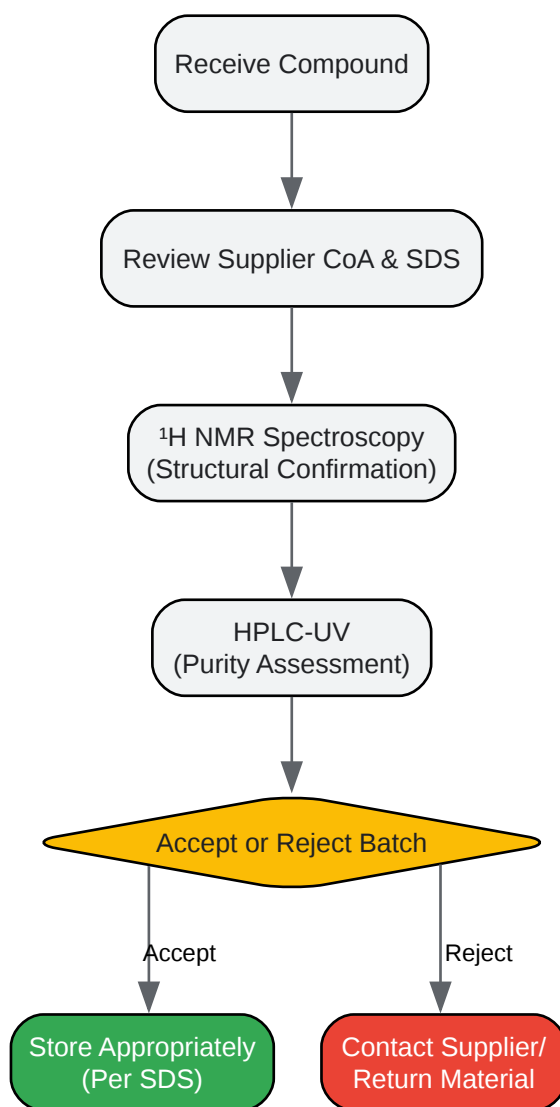
Chapter 4: In-House Quality Control and Analytical Verification

Even when sourced from a reputable supplier, independent verification of identity and purity is a cornerstone of good scientific practice.

4.1. The QC Verification Workflow

Upon receiving a new batch of **3-Hydroxy-5-methylbenzaldehyde**, a systematic approach to verification ensures its suitability for research.

QC Verification Workflow Diagram



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Caption: A step-by-step workflow for the in-house quality control of incoming chemical reagents.

4.2. Recommended Analytical Protocols

Protocol 1: Structural Verification by ¹H NMR Spectroscopy

- Objective: To confirm the chemical structure and identify any major organic impurities.
- Methodology:

- Prepare a sample by dissolving 5-10 mg of **3-Hydroxy-5-methylbenzaldehyde** in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Transfer the solution to an NMR tube.
- Acquire a proton (¹H) NMR spectrum on a 400 MHz or higher spectrometer.
- Expected Chemical Shifts (δ) in DMSO-d₆:
 - ~9.9 ppm (singlet, 1H, -CHO)
 - ~9.8 ppm (singlet, 1H, Ar-OH)
 - ~7.2-7.4 ppm (multiplet, 2H, Ar-H)
 - ~7.0 ppm (singlet, 1H, Ar-H)
 - ~2.3 ppm (singlet, 3H, -CH₃)
- Trustworthiness Check: The integration of the peaks should correspond to the number of protons (1:1:2:1:3). The presence of significant unexpected peaks indicates impurities.

Protocol 2: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

- Objective: To quantify the purity of the compound and detect non-volatile impurities.
- Methodology:
 - System: An HPLC system with a UV detector and a C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size) is suitable.[\[12\]](#)
 - Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (with 0.1% formic acid or trifluoroacetic acid to improve peak shape) is commonly used. A typical starting point could be a 30:70 mixture of acetonitrile:water.
 - Sample Preparation: Prepare a stock solution of the compound in the mobile phase or methanol at a concentration of ~1 mg/mL. Dilute as necessary to fall within the linear range of the detector.

- Analysis: Inject 10 μL of the sample and monitor the elution profile at a wavelength where the compound absorbs strongly (e.g., 254 nm or its λ_{max}).[\[12\]](#)[\[13\]](#)
- Purity Calculation: Purity is determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
- Trustworthiness Check: A sharp, symmetrical main peak should be observed. The presence of multiple smaller peaks indicates impurities. For rigorous quantification, a calibration curve with a certified reference standard should be used.

Chapter 5: Safety, Handling, and Storage

Proper handling is crucial for researcher safety and maintaining the integrity of the compound.

- Hazards: **3-Hydroxy-5-methylbenzaldehyde** is classified as a skin, eye, and respiratory irritant.[\[9\]](#) The GHS hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[9\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Always handle the compound in a well-ventilated area or a chemical fume hood. Wear safety glasses, a lab coat, and appropriate chemical-resistant gloves.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Storage: Store the compound in a tightly sealed container in a cool, dry place.[\[8\]](#) Some suppliers recommend storage under an inert atmosphere (nitrogen or argon) at 2-8°C to prevent potential oxidation of the aldehyde and phenol groups over long periods.[\[10\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This typically involves collection by a licensed chemical waste disposal company.

By implementing this comprehensive guide, researchers can confidently source high-quality **3-Hydroxy-5-methylbenzaldehyde**, verify its integrity, and ensure its proper handling, thereby building a solid foundation for successful and reproducible scientific outcomes.

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